

An In-depth Technical Guide to the Physical Properties of Decanenitrile

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Compound of Interest

Compound Name: Decanenitrile

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Decanenitrile (C₁₀H₁₉N), also known as caprinitrile or 1-cyanononane, is a versatile aliphatic nitrile with a range of applications in organic synthesis and as a precursor in the manufacturing of pharmaceuticals and agrochemicals.[1] A thorough understanding of its physical properties is paramount for its effective use in research and development, particularly in process design, safety assessments, and quality control. This guide provides a comprehensive overview of the key physical characteristics of **decanenitrile**, supported by detailed experimental methodologies and structured data presentation.

Core Physical Properties

The physical state of **decanenitrile** under standard conditions is a colorless to pale yellow liquid.[2] Its characteristic mild odor is also a notable physical property. The key quantitative physical properties of **decanenitrile** are summarized in the tables below, providing a consolidated reference for laboratory and industrial applications.

Table 1: General and Molar Properties of **Decanenitrile**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₉ N	[3][4]
Molecular Weight	153.26 g/mol	[3]
Exact Mass	153.1517 g/mol	[5]
Molar Volume	189.22 cm ³ /mol	[5][6]

Table 2: Thermal Properties of **Decanenitrile**

Property	Value	Reference(s)
Melting Point	-18°C to -15°C	[5][7][8][9]
Boiling Point	241°C to 243°C	[3][5][7][8]
Flash Point	91.67°C to 97°C	[2]

Table 3: Optical and Density Properties of **Decanenitrile**

Property	Value	Reference(s)
Density	0.81 g/cm ³ to 0.828 g/cm ³ at 20°C	[5][7][8]
Refractive Index	1.428 to 1.432 at 20°C	[5]

Table 4: Solubility and Partitioning Properties of **Decanenitrile**

Property	Value	Reference(s)
Water Solubility	Slightly soluble to insoluble	[1][5]
Solubility in Organic Solvents	Soluble in ethanol, ether, and oils	[1][5]
logP (Octanol-Water Partition Coefficient)	3.65 to 3.78	[5]

Table 5: Vapor Pressure of **Decanenitrile**

Property	Value	Reference(s)
Vapor Pressure	0.0325 mmHg at 25°C	[5][8]

Experimental Protocols for Property Determination

The following sections detail the standard experimental methodologies that are typically employed to determine the key physical properties of organic liquids like **decanenitrile**.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point of an organic liquid is the distillation method.[10]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., a heating mantle).
- Procedure:
 - A sample of the liquid is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The flask is heated, and the liquid is brought to a boil.
 - The vapor rises, passes into the condenser, where it is cooled and condenses back into a liquid, which is then collected in the receiving flask.
 - The thermometer is placed in the neck of the distillation flask such that the top of the bulb is level with the side arm leading to the condenser.
 - The temperature at which the liquid-vapor equilibrium is established, indicated by a constant temperature reading on the thermometer as the liquid distills, is recorded as the boiling point.[8]

2. Determination of Melting Point

For substances that are solid at or near room temperature, the melting point is a crucial indicator of purity. While **decanenitrile** is a liquid at room temperature, its melting point is determined for characterization and to understand its behavior at lower temperatures. A common method is the capillary tube method.[\[11\]](#)

- Apparatus: A melting point apparatus (such as a Thiele tube or a digital melting point device), a thermometer, and a sealed capillary tube.
- Procedure:
 - A small, powdered sample of the solidified compound is packed into a capillary tube.
 - The capillary tube is attached to a thermometer or placed in the heating block of a melting point apparatus.
 - The sample is heated slowly and uniformly.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow.[\[2\]](#)

3. Determination of Density

The density of a liquid is its mass per unit volume. It is a fundamental physical property that is temperature-dependent. The most straightforward method for determining the density of a liquid is by using a pycnometer or by direct mass and volume measurements.[\[6\]](#)

- Apparatus: A pycnometer (a glass flask with a specific, accurately known volume), an analytical balance, and a graduated cylinder.
- Procedure (using a pycnometer):
 - The mass of the clean, dry pycnometer is accurately measured.

- The pycnometer is filled with the liquid, ensuring no air bubbles are trapped, and the excess liquid is removed.
- The mass of the pycnometer filled with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[6\]](#)
- Procedure (using a graduated cylinder):
 - The mass of an empty, dry graduated cylinder is measured.
 - A known volume of the liquid is added to the graduated cylinder.
 - The total mass of the graduated cylinder and the liquid is measured.
 - The mass of the liquid is calculated.
 - The density is calculated by dividing the mass of the liquid by the measured volume.[\[12\]](#)

4. Determination of Refractive Index

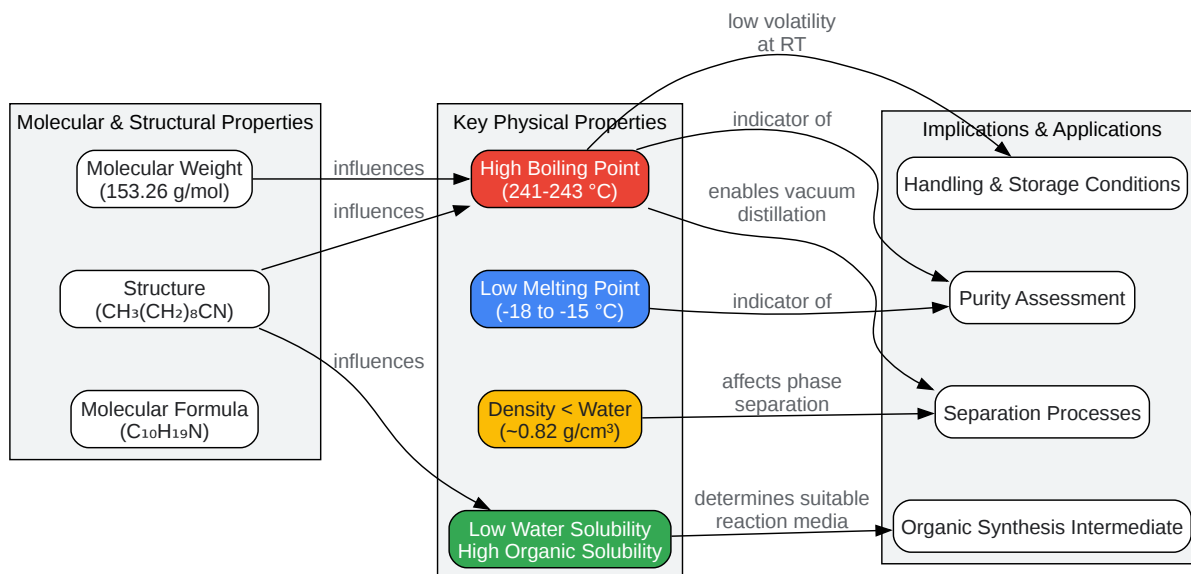
The refractive index of a liquid is a dimensionless number that describes how light propagates through it. It is a characteristic property that is dependent on temperature and the wavelength of light used. An Abbe refractometer is a common instrument for this measurement.[\[7\]](#)

- Apparatus: An Abbe refractometer, a light source (often built into the instrument), and a constant temperature water bath.
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is activated.

- The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.
- The temperature at which the measurement is made should be controlled and recorded, as the refractive index is temperature-sensitive.

Visualizing Key Relationships of Decanenitrile's Physical Properties

While **decanenitrile** is not involved in biological signaling pathways, its physical properties are logically interconnected and determine its suitability for various applications. The following diagram illustrates these relationships.



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